

Vatalanib succinate stability storage under inert gas

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Compound Focus: Vatalanib Succinate

CAS No.: 212142-18-2

Cat. No.: S005124

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Handling & Storage Specifications

The table below summarizes the key handling information for **vatalanib succinate** from supplier data sheets.

Property	Specification	Source / Reference
Recommended Storage	Store at -20°C [1] [2] [3]	Supplier Data Sheets
Physical Form	Lyophilized (freeze-dried) powder [3]	Supplier Data Sheets
Light Sensitivity	Protect from light [3]	Supplier Data Sheets
Solution Stability	Stable for 3 months once dissolved, when stored at -20°C [3]	Supplier Data Sheets
Solubility	Soluble in DMSO (e.g., 20 mg/mL [3]) and water [1]	Supplier Data Sheets

Property	Specification	Source / Reference
Molecular Weight	464.9 g/mol (for the succinate salt) [1]	Supplier Data Sheets
Purity	≥98% [1] [2]	Supplier Data Sheets

Stability Considerations & Best Practices

Understanding the chemical and pharmacokinetic properties of a compound is crucial for designing stable experimental conditions.

- **Pharmacokinetic Autoinduction:** Clinical studies have identified that vatalanib exhibits **time-dependent clearance**, meaning it can induce its own metabolism. Its oral clearance increased by 2.3-fold from the first dose to steady state in patients [4]. While this is an *in vivo* observation, it highlights that the compound is susceptible to enzymatic degradation processes, reinforcing the need for strict environmental control *in vitro*.
- **Solution Handling:**
 - **Stock Solutions:** Prepare stock solutions in a high-quality, anhydrous DMSO. Aliquot the stock solution into single-use vials immediately after preparation to minimize freeze-thaw cycles, which can degrade the compound and introduce water [3].
 - **Aqueous Dilutions:** When diluting the DMSO stock into aqueous buffers for assays, be aware that the compound may precipitate over time. It is recommended to prepare fresh working dilutions for each experiment.
- **Inert Gas Purging (Recommended Practice):** Although not explicitly stated in the search results, the standard practice for storing solutions of oxygen- or moisture-sensitive compounds is under an inert atmosphere.
 - Dissolve the lyophilized powder in the appropriate solvent.
 - Aliquot the solution into amber vials or clear vials wrapped in aluminum foil to protect from light.
 - **Purge the headspace of each vial with dry argon or nitrogen gas for 1-2 minutes** before tightly sealing the cap. This displaces oxygen and moisture, which can cause oxidation and hydrolysis.
 - Store the purged aliquots at -20°C or -80°C for long-term storage.

Troubleshooting Guide

Here are solutions to common issues researchers might face.

Problem	Potential Cause	Solution & Preventive Action
Precipitation in aqueous buffers	Low solubility at working concentration; degradation over time.	<ul style="list-style-type: none">• Re-optimize dilution protocol.• Ensure stock solution is fresh and properly stored.• Use a co-solvent like cyclodextrins if compatible with the assay.
Loss of activity in cell-based assays	Compound degradation in solution; multiple freeze-thaw cycles.	<ul style="list-style-type: none">• Prepare fresh aliquots from powder.• Avoid freeze-thaw cycles of stock solution.• Confirm storage conditions (-20°C, protected from light).
High background or inconsistent results	Contaminated stock solution; degraded compound.	<ul style="list-style-type: none">• Use sterile techniques.• Start a fresh aliquot for each experiment.• Verify the pH and composition of assay buffers.

Frequently Asked Questions (FAQs)

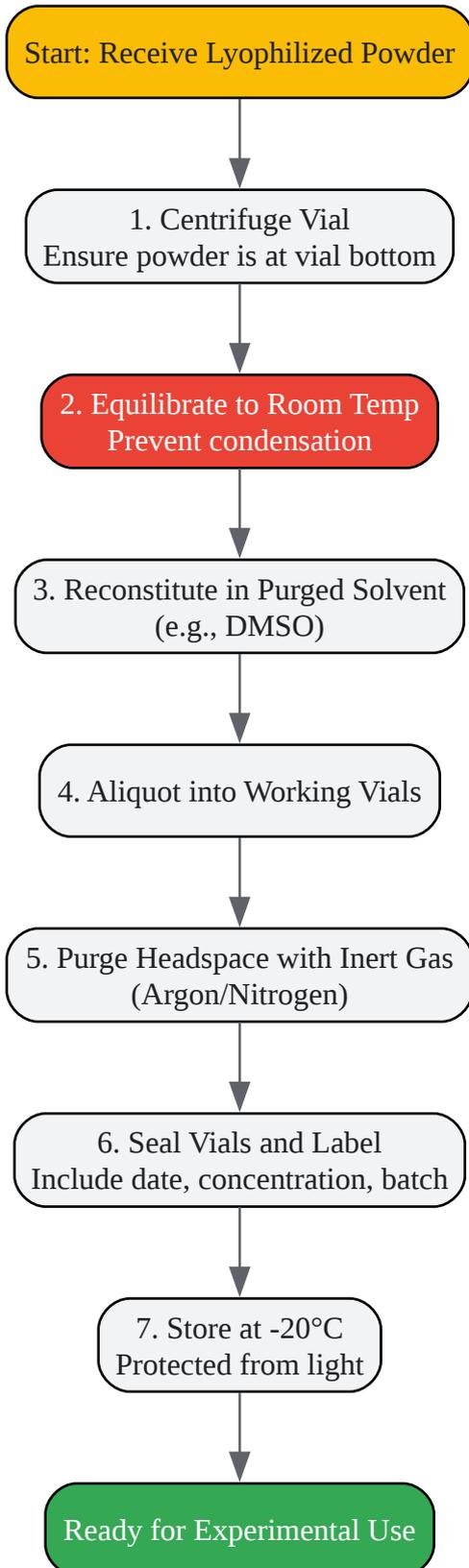
Q1: What is the shelf-life of the lyophilized powder? While an exact expiration date is batch-specific, one supplier states the lyophilized powder is stable for **24 months** when stored desiccated at -20°C and protected from light [3]. Always refer to the Certificate of Analysis (CoA) for your specific batch.

Q2: Can I use vatalanib succinate for *in vivo* studies? Yes, vatalanib has been used in numerous *in vivo* models and clinical trials, administered orally [5] [6] [7]. The succinate salt form is typically used to improve solubility for formulation.

Q3: Why is protection from light necessary? Many organic compounds, especially those with complex aromatic ring systems like vatalanib, can undergo photochemical degradation (photolysis) when exposed to light, leading to loss of potency and generation of impurities [3].

Experimental Workflow for Stable Preparation

For your convenience, here is a standardized workflow to ensure the compound's stability from the moment you receive it.



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References

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To cite this document: Smolecule. [Vatalanib succinate stability storage under inert gas]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b005124#vatalanib-succinate-stability-storage-under-inert-gas>]

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